

# N-Nitrosoheptamethyleneimine: A Comprehensive Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *N-Nitrosoheptamethyleneimine*

CAS No.: 20917-49-1

Cat. No.: B1205763

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth examination of the chemical properties, structure, and analytical methodologies pertaining to **N-Nitrosoheptamethyleneimine**. The information is intended to support research and development activities where this compound is of interest.

## Core Chemical and Physical Properties

**N-Nitrosoheptamethyleneimine** is a nitroso compound characterized by a heptamethyleneimine ring with a nitroso group attached to the nitrogen atom. Its chemical and physical properties are summarized below.

Property	Value	Citation
Molecular Formula	C <sub>7</sub> H <sub>14</sub> N <sub>2</sub> O	[1][2]
Molecular Weight	142.20 g/mol	[1][2]
Appearance	Light yellow to yellow powder, lump, or clear liquid	[1][2][3]
Purity	>99.0% (by Gas Chromatography)	[1][2][3]
Melting Point	28 °C	[1][2]
CAS Registry Number	20917-49-1	[1][2][3][4]
Synonyms	Heptamethylenenitrosamine, N-nitrosoazacyclooctane, N-nitrosooktahydroazocin, Octahydro-1-nitroso-azocine	[1][4]
Storage Conditions	Room temperature, recommended to be stored in a cool, dark place below 15°C	[2]

## Chemical Structure

- IUPAC Name: **N-Nitrosoheptamethyleneimine**
- SMILES Notation: O=NN1CCCCCCC1
- Chemical Structure: (A 2D chemical structure diagram would be presented here in a full whitepaper)

## Experimental Protocols

The following sections detail generalized experimental protocols for the synthesis and analysis of **N-Nitrosoheptamethyleneimine**. These are based on established methods for N-nitrosamine compounds and should be adapted and optimized for specific laboratory conditions.

## Synthesis of N-Nitrosoheptamethyleneimine

This protocol describes the nitrosation of heptamethyleneimine using sodium nitrite in an acidic medium. This is a common and effective method for the synthesis of N-nitrosamines.<sup>[5][6]</sup>

### Materials:

- Heptamethyleneimine
- Sodium nitrite ( $\text{NaNO}_2$ )
- Hydrochloric acid (HCl)
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Deionized water
- Ice

### Equipment:

- Round-bottom flask with a magnetic stirrer
- Dropping funnel
- Separatory funnel
- Rotary evaporator
- Standard glassware

### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, dissolve heptamethyleneimine in deionized water and cool the solution to 0-5 °C in an ice bath.

- **Acidification:** Slowly add concentrated hydrochloric acid to the stirred solution, maintaining the low temperature.
- **Nitrosation:** Prepare a solution of sodium nitrite in deionized water. Add this solution dropwise to the acidic heptamethyleneimine solution over a period of 30-60 minutes, ensuring the temperature remains below 10 °C.
- **Reaction Monitoring:** After the addition is complete, continue stirring the reaction mixture at low temperature for an additional 1-2 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Extraction:** Once the reaction is complete, transfer the mixture to a separatory funnel. Extract the aqueous layer with dichloromethane (3 x 50 mL).
- **Drying and Concentration:** Combine the organic extracts and dry over anhydrous magnesium sulfate. Filter the drying agent and concentrate the filtrate using a rotary evaporator to yield the crude **N-Nitrosoheptamethyleneimine**.
- **Purification:** The crude product can be further purified by vacuum distillation or column chromatography.

## Analytical Characterization by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general method for the qualitative and quantitative analysis of **N-Nitrosoheptamethyleneimine**. GC-MS is a highly sensitive and selective technique for the analysis of volatile and semi-volatile nitrosamines.<sup>[7][8]</sup>

Materials:

- **N-Nitrosoheptamethyleneimine** sample
- High-purity solvent (e.g., dichloromethane or methanol)
- Internal standard (e.g., N-nitrosodipropylamine-d14)

Equipment:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Appropriate GC column (e.g., a mid-polar capillary column)
- Autosampler vials
- Microsyringes

#### Procedure:

- Sample Preparation: Accurately weigh a known amount of the **N-Nitrosoheptamethyleneimine** sample and dissolve it in a suitable high-purity solvent to a known volume. Prepare a series of calibration standards in the same manner. Spike all samples and standards with a known concentration of the internal standard.
- GC-MS Instrument Setup:
  - Injector: Set to a temperature of 250 °C with a splitless injection mode.
  - Oven Program: Start at 50 °C, hold for 2 minutes, then ramp at 10 °C/min to 280 °C and hold for 5 minutes.
  - Carrier Gas: Helium at a constant flow rate.
  - MS Interface Temperature: 280 °C.
  - Ion Source Temperature: 230 °C.
  - Mass Spectrometer: Operate in electron ionization (EI) mode and scan over a mass range of m/z 35-350. For quantitative analysis, use selected ion monitoring (SIM) mode.
- Analysis: Inject a fixed volume (e.g., 1 µL) of the prepared sample and standards into the GC-MS system.
- Data Analysis: Identify **N-Nitrosoheptamethyleneimine** in the sample chromatogram by comparing its retention time and mass spectrum to that of a certified reference standard. Quantify the concentration using a calibration curve constructed from the peak area ratios of the analyte to the internal standard.

## Visualizations

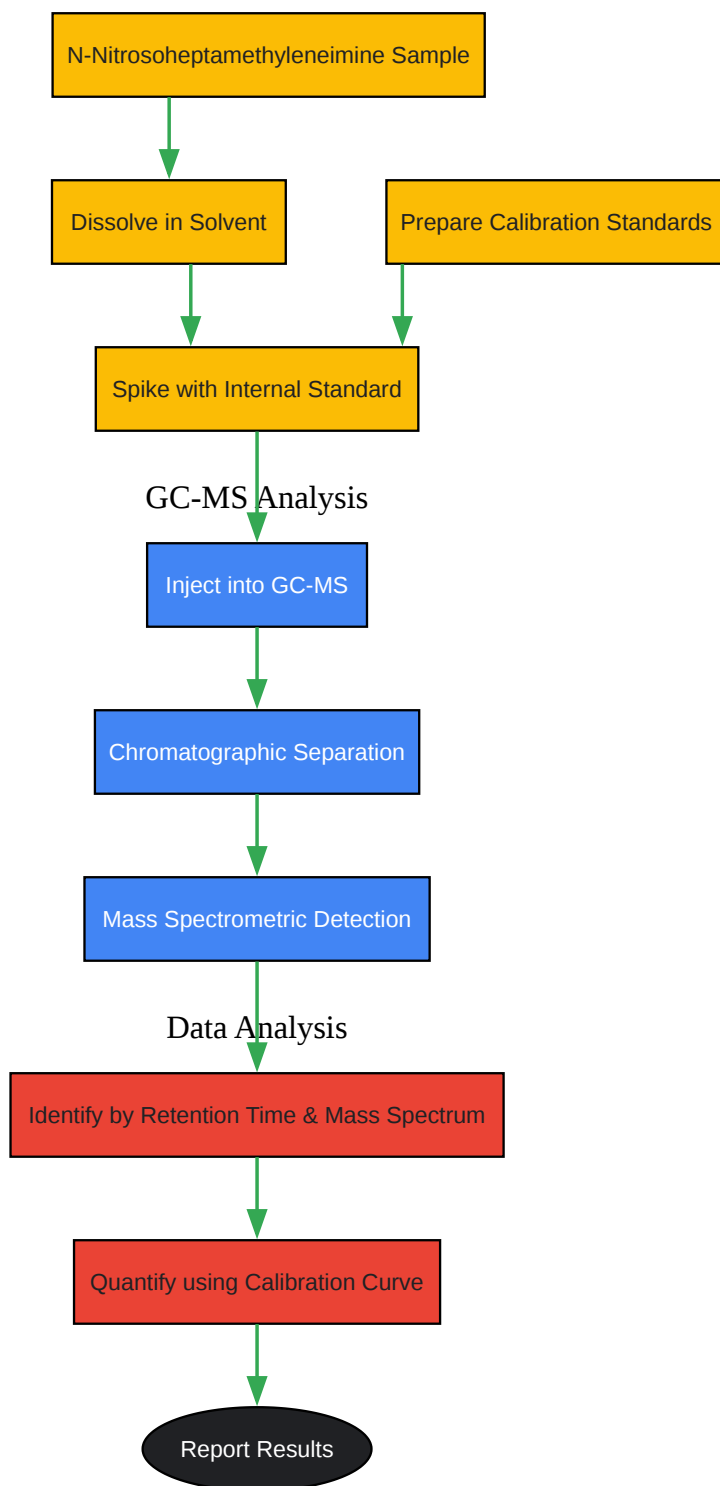
The following diagrams illustrate the generalized workflows for the synthesis and analysis of **N-Nitrosoheptamethyleneimine**.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the synthesis of **N-Nitrosoheptamethyleneimine**.

## Sample Preparation



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. N-Nitrosoheptamethyleneimine | 20917-49-1 | 梯希爱(上海)化成工业发展有限公司 [[tcichemicals.com](http://tcichemicals.com)]
- 2. N-Nitrosoheptamethyleneimine | 20917-49-1 | Tokyo Chemical Industry Co., Ltd.(APAC) [[tcichemicals.com](http://tcichemicals.com)]
- 3. N-Nitrosoheptamethyleneimine | 20917-49-1 | TCI (Shanghai) Development Co., Ltd. [[tcichemicals.com](http://tcichemicals.com)]
- 4. N-NITROSOHEPTAMETHYLENEIMINE CAS#: 20917-49-1 [[amp.chemicalbook.com](http://amp.chemicalbook.com)]
- 5. Organic Syntheses Procedure [[orgsyn.org](http://orgsyn.org)]
- 6. [prepchem.com](http://prepchem.com) [[prepchem.com](http://prepchem.com)]
- 7. Analytical Methodologies to Detect N-Nitrosamine Impurities in Active Pharmaceutical Ingredients, Drug Products and Other Matrices - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 8. [pmda.go.jp](http://pmda.go.jp) [[pmda.go.jp](http://pmda.go.jp)]
- To cite this document: BenchChem. [N-Nitrosoheptamethyleneimine: A Comprehensive Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1205763/docs#n-nitrosoheptamethyleneimine-a-comprehensive-technical-overview>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)